

Personal protective equipment for handling Tris(2-methoxyethoxy)vinylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tris(2-methoxyethoxy)vinylsilane**

Cat. No.: **B093991**

[Get Quote](#)

Essential Safety and Handling Guide for Tris(2-methoxyethoxy)vinylsilane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Tris(2-methoxyethoxy)vinylsilane** (CAS No. 1067-53-4). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **Tris(2-methoxyethoxy)vinylsilane**
- Synonyms: Tris(methoxyethoxy) Vinyl, 6-Ethenyl-6-(Methoxyethoxy)-2,5,7,10-Tetraoxa-6-Silaundecane[1]
- CAS Number: 1067-53-4

Hazard Identification and Personal Protective Equipment (PPE)

Tris(2-methoxyethoxy)vinylsilane is classified with significant health hazards, primarily as a reproductive toxin.[2][3] It is crucial to adhere to the following personal protective equipment guidelines to minimize exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale & Citation
Eye Protection	Chemical goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US).[4]	To prevent eye contact which can cause irritation. Contact lenses should not be worn.[5]
Hand Protection	Neoprene or nitrile rubber gloves.[5]	To prevent skin contact. Gloves must be inspected prior to use.[2][4]
Skin and Body	Wear suitable protective clothing, which may include impervious or fire/flame-resistant clothing.[2][3][5]	To prevent skin exposure.
Respiratory	Use a NIOSH-certified organic vapor (black cartridge) respirator or a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges where inhalation exposure may occur.[4][5]	To protect against breathing vapors or mists.[2][5]

First Aid Measures

Immediate medical attention is required for any exposure. Always show the Safety Data Sheet (SDS) to the attending physician.[3][4]

Table 2: First Aid Procedures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a comfortable breathing position. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[3][5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[2][3][5] If skin irritation occurs, get medical advice/attention.[5]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes, also under the eyelids.[5] Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice/attention.[5]
Ingestion	Rinse mouth with water.[4] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2]

Handling, Storage, and Spill Procedures

Proper handling and storage are critical to maintaining the chemical's stability and preventing hazardous situations.

Operational Plan: Handling and Storage

- Handling:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3][4][5]
 - Use only in a well-ventilated area or under a chemical fume hood.[5]
 - Avoid contact with eyes, skin, and clothing, and do not breathe vapors or mists.[5]

- Wash hands thoroughly after handling.[5]
- Keep away from open flames, hot surfaces, and sources of ignition.
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
 - Store locked up.[2][3][5]
 - Store away from heat and incompatible materials such as oxidizing agents and strong bases.[5]

Emergency Plan: Spill and Leak Containment

- Evacuation: Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.[1][2][4]
- Ventilation and Ignition Sources: Ensure adequate ventilation and remove all sources of ignition.[1][2]
- Personal Protection: Wear appropriate personal protective equipment as detailed in Table 1. [2]
- Containment: Prevent further leakage or spillage if safe to do so. Contain spills with dikes or absorbents to prevent migration into sewers or streams.[4][5]
- Clean-up: Soak up with inert absorbent material. Collect and place in suitable, closed containers for disposal.[2][4][5] Use spark-proof tools and explosion-proof equipment.[2][3]

Disposal Plan

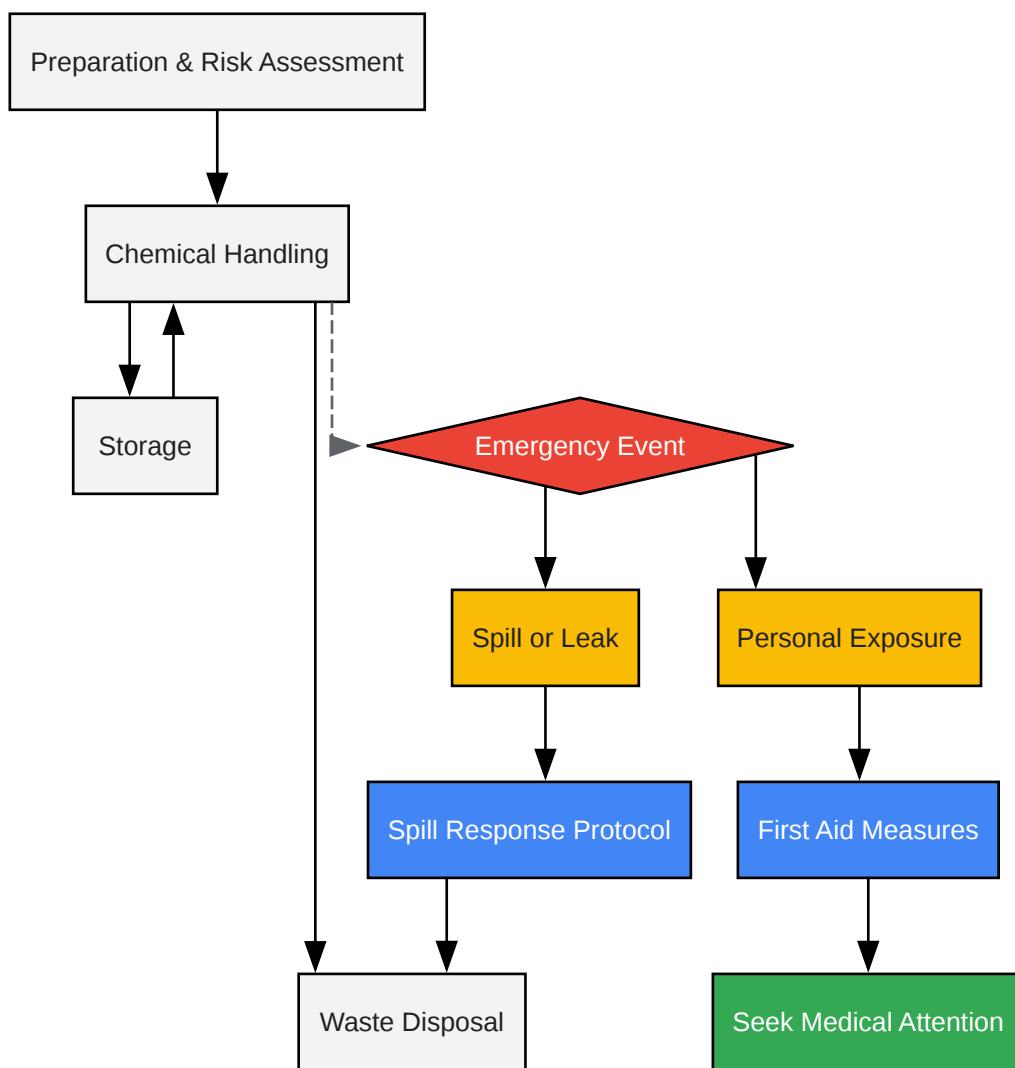
Dispose of contents and containers in accordance with local, national, and international regulations.

- Waste Disposal:
 - The recommended method of disposal is incineration.[5]

- Dispose of waste at a licensed waste disposal facility.[5]
- Do not dispose of waste into the sewer system.[5]
- Environmental Precautions:
 - Avoid release to the environment.[1][5]

Procedural Workflow and Logic

The following diagram illustrates the decision-making process for handling **Tris(2-methoxyethoxy)vinylsilane**, from preparation to emergency response.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **Tris(2-methoxyethoxy)vinylsilane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. echemi.com [echemi.com]
- 3. cfmats.com [cfmats.com]
- 4. scipoly.com [scipoly.com]
- 5. gelest.com [gelest.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tris(2-methoxyethoxy)vinylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b093991#personal-protective-equipment-for-handling-tris-2-methoxyethoxy-vinylsilane\]](https://www.benchchem.com/product/b093991#personal-protective-equipment-for-handling-tris-2-methoxyethoxy-vinylsilane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com